

Isotopic Labeling Pattern of 6-Cyano Diclazuril-¹³C₃,¹⁵N₂: A Technical Guide

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Compound of Interest

Compound Name: 6-Cyano Diclazuril-¹³C₃,¹⁵N₂

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the isotopic labeling pattern of 6-Cyano Diclazuril-¹³C₃,¹⁵N₂, a crucial internal standard for quantitative bioanalytical studies.

Understanding the precise location of the isotopic labels is paramount for accurate mass spectrometry-based quantification of Diclazuril, a potent anticoccidial agent.

Molecular Structure and Isotopic Labeling

6-Cyano Diclazuril-¹³C₃,¹⁵N₂ is a stable isotope-labeled analog of Diclazuril. The labeling pattern, with three Carbon-13 (¹³C) atoms and two Nitrogen-15 (¹⁵N) atoms, is strategically placed within the molecule to ensure a significant mass shift from the unlabeled drug, facilitating its use as an internal standard in mass spectrometric analyses.

Based on established synthetic routes for Diclazuril and related triazine compounds, the most probable isotopic labeling pattern for 6-Cyano Diclazuril-¹³C₃,¹⁵N₂ is as follows:

- Two ¹⁵N atoms are incorporated into the 1,2,4-triazine-3,5-dione ring.

- Two ^{13}C atoms are located at the carbonyl positions (C3 and C5) of the 1,2,4-triazine-3,5-dione ring.
- One ^{13}C atom constitutes the cyano group attached to the phenyl ring.

This specific placement ensures that the labels are in a stable part of the molecule, minimizing the risk of isotopic exchange during sample preparation and analysis.

Caption: Isotopic labeling pattern of 6-Cyano Diclazuril- $^{13}\text{C}_3,^{15}\text{N}_2$.

Physicochemical and Mass Spectrometric Data

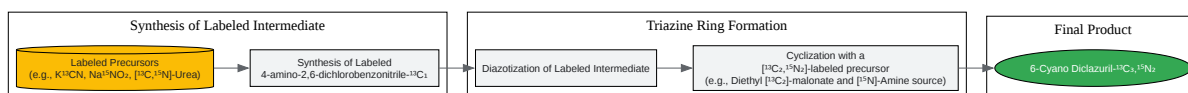
The incorporation of stable isotopes results in a predictable mass shift, which is fundamental for its function as an internal standard.

Property	Value
Chemical Formula	$\text{C}_{14}^{13}\text{C}_3\text{H}_9\text{Cl}_3\text{N}_2^{15}\text{N}_2\text{O}_2$
Monoisotopic Mass	412.97 g/mol
Molecular Weight	412.6 g/mol
Nominal Mass Shift from Unlabeled	+5 Da

Note: The exact mass will vary slightly depending on the isotopic purity of the starting materials.

Generalized Synthetic Pathway

While the specific, proprietary synthesis of 6-Cyano Diclazuril- $^{13}\text{C}_3,^{15}\text{N}_2$ is not publicly available, a generalized synthetic workflow can be inferred from known methods for preparing Diclazuril. The synthesis would involve the use of isotopically labeled precursors to introduce the ^{13}C and ^{15}N atoms at the desired positions.



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